

Application Notes and Protocols for Fingolimod Phosphate in EAE Mouse Models

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Compound of Interest

Compound Name: *Fingolimod phosphate*

Cat. No.: *B026995*

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These application notes provide detailed protocols for the administration of Fingolimod (FTY720) in Experimental Autoimmune Encephalomyelitis (EAE) mouse models, a common preclinical model for multiple sclerosis. The information compiled herein is intended to guide researchers in designing and executing studies to evaluate the therapeutic potential of Fingolimod and related compounds.

Mechanism of Action

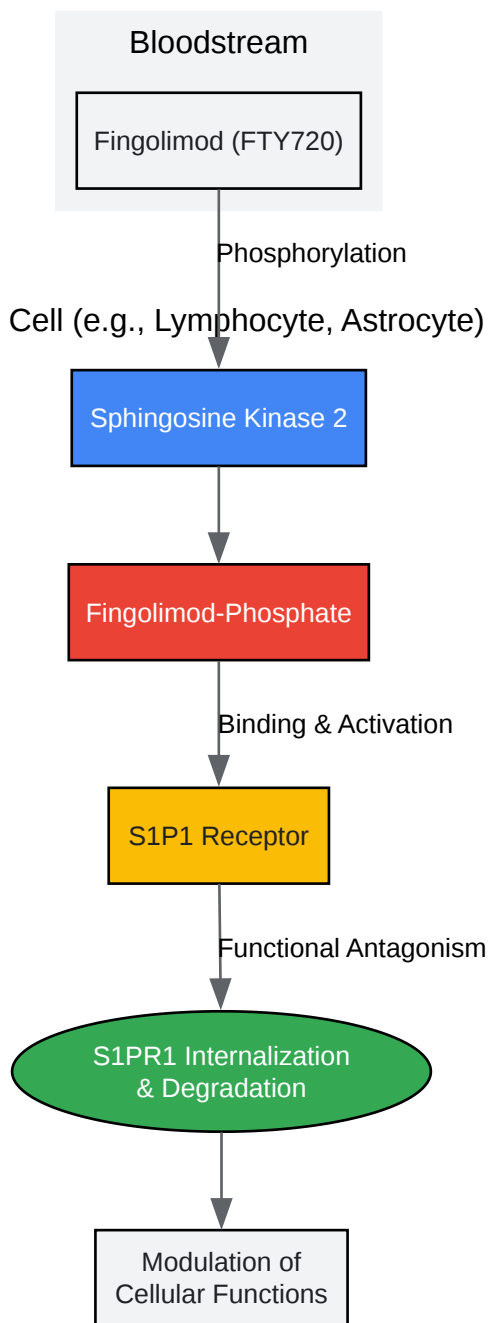
Fingolimod is a sphingosine-1-phosphate (S1P) receptor modulator.^{[1][2]} Its active form, Fingolimod-phosphate, acts as a functional antagonist of the S1P1 receptor.^[3] This modulation leads to the sequestration of lymphocytes in the lymph nodes, preventing their infiltration into the central nervous system (CNS).^{[1][4][5]} Fingolimod readily crosses the blood-brain barrier and may also exert direct effects on neural cells within the CNS.^{[3][5]} Studies have shown that Fingolimod's efficacy in EAE models is dependent on its action on S1P1 receptors on astrocytes.^{[6][7]}

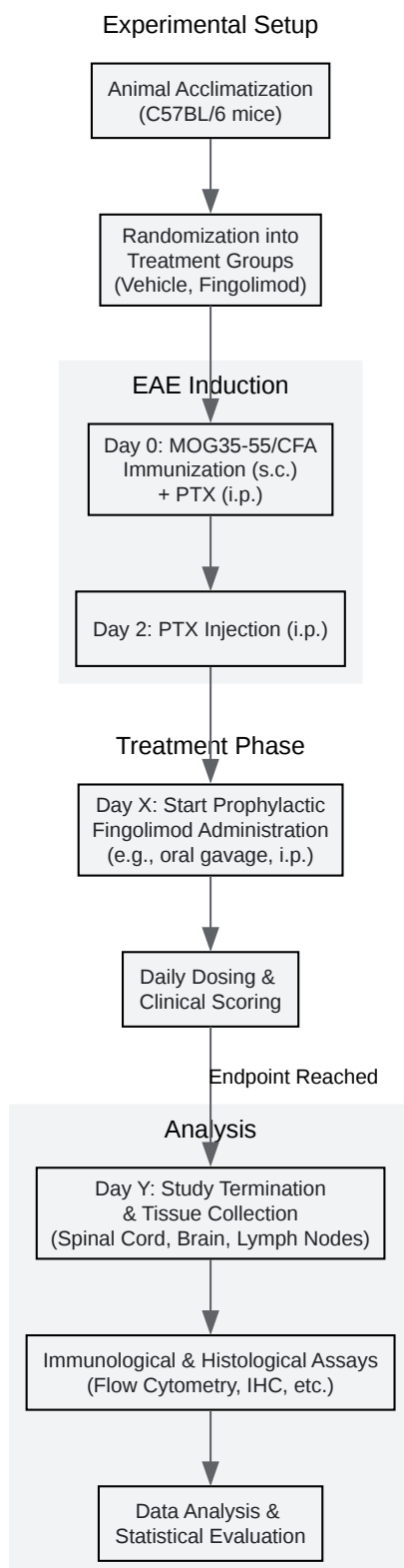
Signaling Pathway of Fingolimod Phosphate

Fingolimod is a prodrug that is phosphorylated in vivo by sphingosine kinase 2 to its active form, Fingolimod-phosphate.^[5] Fingolimod-phosphate then binds to S1P receptors (S1P1, S1P3, S1P4, and S1P5).^[5] The binding to S1P1 on lymphocytes leads to the internalization and degradation of the receptor, rendering the cells unresponsive to the S1P gradient that

normally guides their exit from lymph nodes.^[5] This results in a reversible reduction of circulating lymphocytes. Within the CNS, Fingolimod-phosphate can modulate astrocyte activity, which is crucial for its therapeutic effect in EAE.^{[6][7]}

Fingolimod (FTY720) Signaling Pathway





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